

Application Notes and Protocols for Levorphanol Tartrate in In Vitro Experiments

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Compound of Interest

Compound Name: Levorphanol Tartrate

Cat. No.: B10774241

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Introduction

Levorphanol Tartrate is a potent synthetic opioid analgesic belonging to the morphinan series. [1] It primarily functions as an agonist at the mu (μ), delta (δ), and kappa (κ) opioid receptors, with a strong affinity for the μ -opioid receptor. [1][2] This document provides detailed protocols for the preparation of **Levorphanol Tartrate** solutions for use in various in vitro experiments, along with data on its physical and chemical properties and its mechanism of action.

Data Presentation

Physicochemical Properties of Levorphanol Tartrate

Property	Value	Reference
Molecular Formula	$C_{17}H_{23}NO \cdot C_4H_6O_6 \cdot 2H_2O$	[3]
Molecular Weight	443.5 g/mol	[3]
Appearance	White to off-white crystalline powder	[4]
Solubility	Sparingly soluble in water; slightly soluble in alcohol; insoluble in chloroform. 1 g is soluble in 45 mL of water.	[3][5]

Receptor Binding Affinity of Levorphanol

Receptor	K _i (nM)	Reference
Mu (μ)-opioid receptor	0.21 ± 0.02	[1]
Delta (δ)-opioid receptor	4.2 ± 0.6	[1]
Kappa (κ)-opioid receptor	2.3 ± 0.3	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of Levorphanol Tartrate

This protocol describes the preparation of a sterile aqueous stock solution of **Levorphanol Tartrate** suitable for use in most in vitro cell culture experiments.

Materials:

- **Levorphanol Tartrate** powder (USP reference standard recommended)
- Sterile, deionized, and purified water (cell culture grade)
- Sterile 50 mL conical tubes
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, weigh out 4.435 mg of **Levorphanol Tartrate** (MW = 443.5 g/mol).
- Dissolution:

- Aseptically transfer the weighed **Levorphanol Tartrate** powder into a sterile 50 mL conical tube.
- Add a small volume of sterile water (e.g., 5 mL) to the tube.
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the powder does not fully dissolve, gentle warming in a water bath (up to 37°C) or sonication can be applied.^{[6][7]} Visually inspect to ensure complete dissolution.
- Once dissolved, bring the final volume to 10 mL with sterile water.
- Sterilization:
 - Draw the **Levorphanol Tartrate** solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.^{[8][9]}
 - Filter-sterilize the solution into a new, sterile conical tube. This is a critical step to prevent microbial contamination of cell cultures.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 µL or 500 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage. For short-term storage (up to one week), 4°C is acceptable. Protect from light.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the stock solution to prepare working concentrations for treating cells in culture.

Materials:

- 10 mM sterile stock solution of **Levorphanol Tartrate**

- Appropriate sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes or conical tubes
- Sterile pipettes

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM **Levorphanol Tartrate** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentrations. For example, to prepare a 100 μ M working solution from a 10 mM stock, dilute the stock 1:100 in cell culture medium.
- Application to Cells: Add the appropriate volume of the working solution to your cell culture plates to achieve the final desired concentration for your experiment. Ensure proper mixing.

Note on DMSO as a Solvent: While **Levorphanol Tartrate** is water-soluble, some researchers may prefer to use dimethyl sulfoxide (DMSO) for initial solubilization. If using DMSO, prepare a high-concentration stock (e.g., 100 mM) in 100% DMSO. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

In Vitro Assays and Recommended Concentration Ranges

The optimal concentration of **Levorphanol Tartrate** will vary depending on the cell type and the specific assay being performed. It is recommended to perform a dose-response curve to determine the EC₅₀ or IC₅₀ for your experimental system.

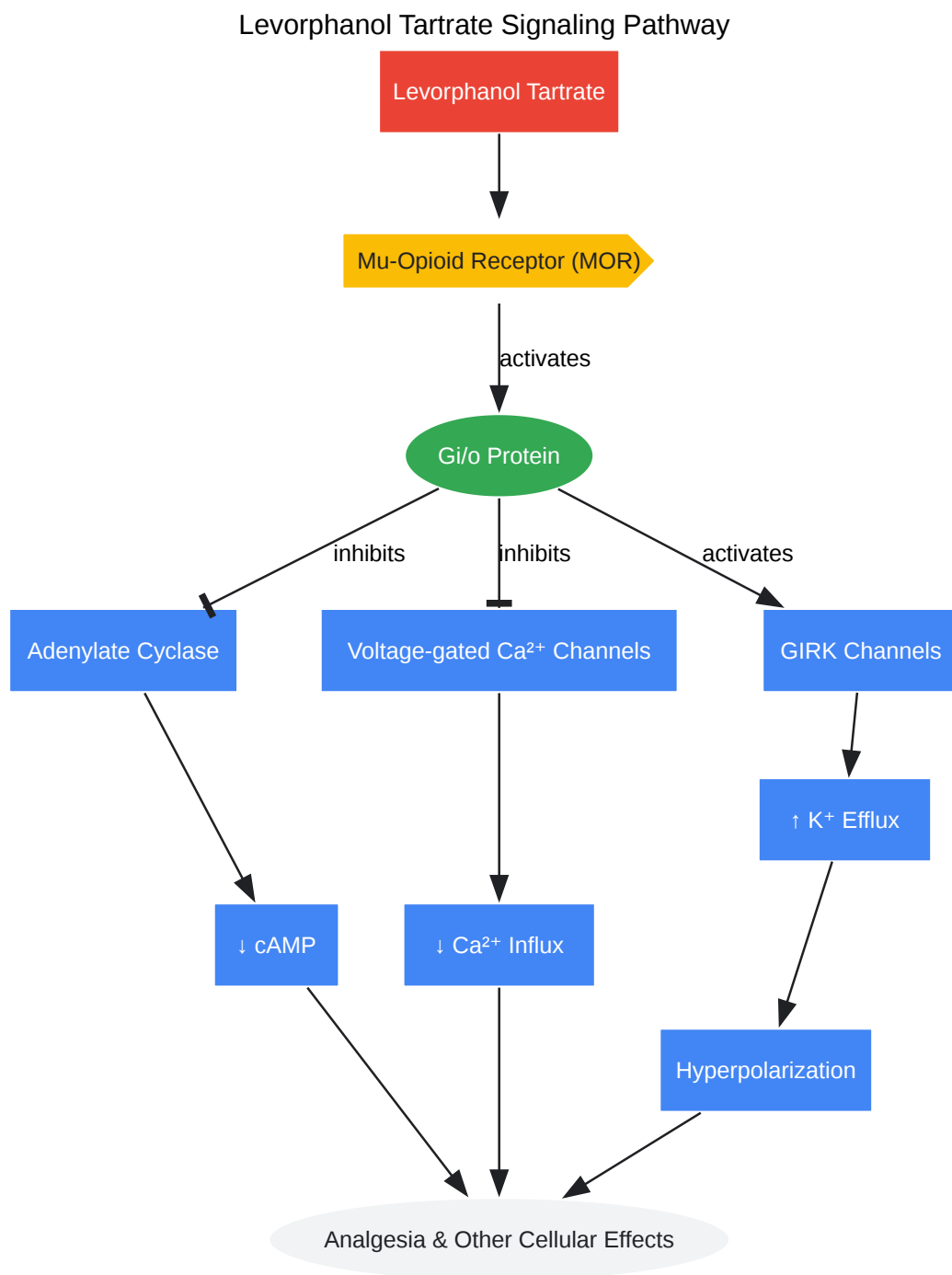
Assay Type	Example	Typical Concentration Range
Receptor Binding Assays	Competition binding with radiolabeled ligands	0.1 nM - 10 μ M
GTPyS Binding Assays	Functional assay for G-protein activation	1 nM - 10 μ M
Cell Viability/Proliferation Assays	MTT, XTT, or Resazurin-based assays	1 μ M - 1000 μ M[10][11]
Apoptosis Assays	Annexin V/PI staining, Caspase activity	Concentration-dependent, determine with dose-response
Calcium Imaging	Measurement of intracellular calcium flux	100 nM - 10 μ M

Mandatory Visualizations

Experimental Workflow for Levorphanol Tartrate Solution Preparation

Caption: Workflow for preparing **Levorphanol Tartrate** solutions.

Levorphanol Tartrate Signaling Pathway



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Caption: **Levorphanol Tartrate's** primary signaling mechanism.

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